

Fmoc-Ala-OH-15N structure and molecular weight.

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Compound of Interest

Compound Name: Fmoc-Ala-OH-15N

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An In-depth Technical Guide to Fmoc-Ala-OH-15N

This guide provides a comprehensive overview of **Fmoc-Ala-OH-15N**, a crucial isotopically labeled amino acid for researchers, scientists, and professionals in drug development. It covers its chemical structure, molecular properties, and common applications, with a focus on its role in peptide synthesis and proteomics.

Core Properties and Data

Fmoc-Ala-OH-15N is a derivative of the amino acid alanine that has been labeled with the stable isotope nitrogen-15. This isotopic labeling is critical for a variety of analytical techniques, particularly in mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.^[1] The molecule incorporates a 9-fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amino group, which is standard for its application in solid-phase peptide synthesis (SPPS).^[1]

The quantitative data for **Fmoc-Ala-OH-15N** is summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ ¹⁵ NO ₄	[2][3]
Linear Formula	CH ₃ CH(¹⁵ NH-Fmoc)CO ₂ H	
Molecular Weight	312.33 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	147-153 °C	
CAS Number	117398-49-9	
Isotopic Purity	≥98 atom % ¹⁵ N	
Optical Activity	[α] _{20/D} -18°, c = 1 in DMF	
Storage Temperature	2-8°C	

Chemical Structure

The structure of **Fmoc-Ala-OH-15N** consists of a central alanine core, with the amino group protected by the Fmoc moiety and the nitrogen atom isotopically labeled.

Caption: Chemical structure of **Fmoc-Ala-OH-15N**.

Experimental Protocols

Synthesis of Fmoc-Ala-OH-15N

The synthesis of **Fmoc-Ala-OH-15N** is typically achieved by the protection of the amino group of ¹⁵N-labeled L-alanine with an Fmoc derivative.

Materials:

- ¹⁵N-labeled L-alanine
- N-(9-fluorenylmethoxycarbonyloxy)succinimide (Fmoc-OSu) or 9-fluorenylmethyloxycarbonyl chloride (Fmoc-Cl)

- Sodium carbonate (Na_2CO_3) or Sodium bicarbonate (NaHCO_3)
- Dioxane and Water (or another suitable biphasic solvent system)
- Ethyl ether or Ethyl acetate
- Concentrated hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve ^{15}N -labeled L-alanine in a 1:1 mixture of dioxane and water.
- Add sodium carbonate to the solution to act as a base.
- Add N-(9-fluorenylmethoxycarbonyloxy)succinimide to the reaction mixture.
- Stir the mixture at room temperature for approximately 18 hours.
- Filter the mixture and extract the filtrate with ethyl ether to remove impurities.
- Acidify the aqueous layer with concentrated hydrochloric acid to precipitate the **Fmoc-Ala-OH-15N** product.
- Extract the product into ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the final product as a white solid.

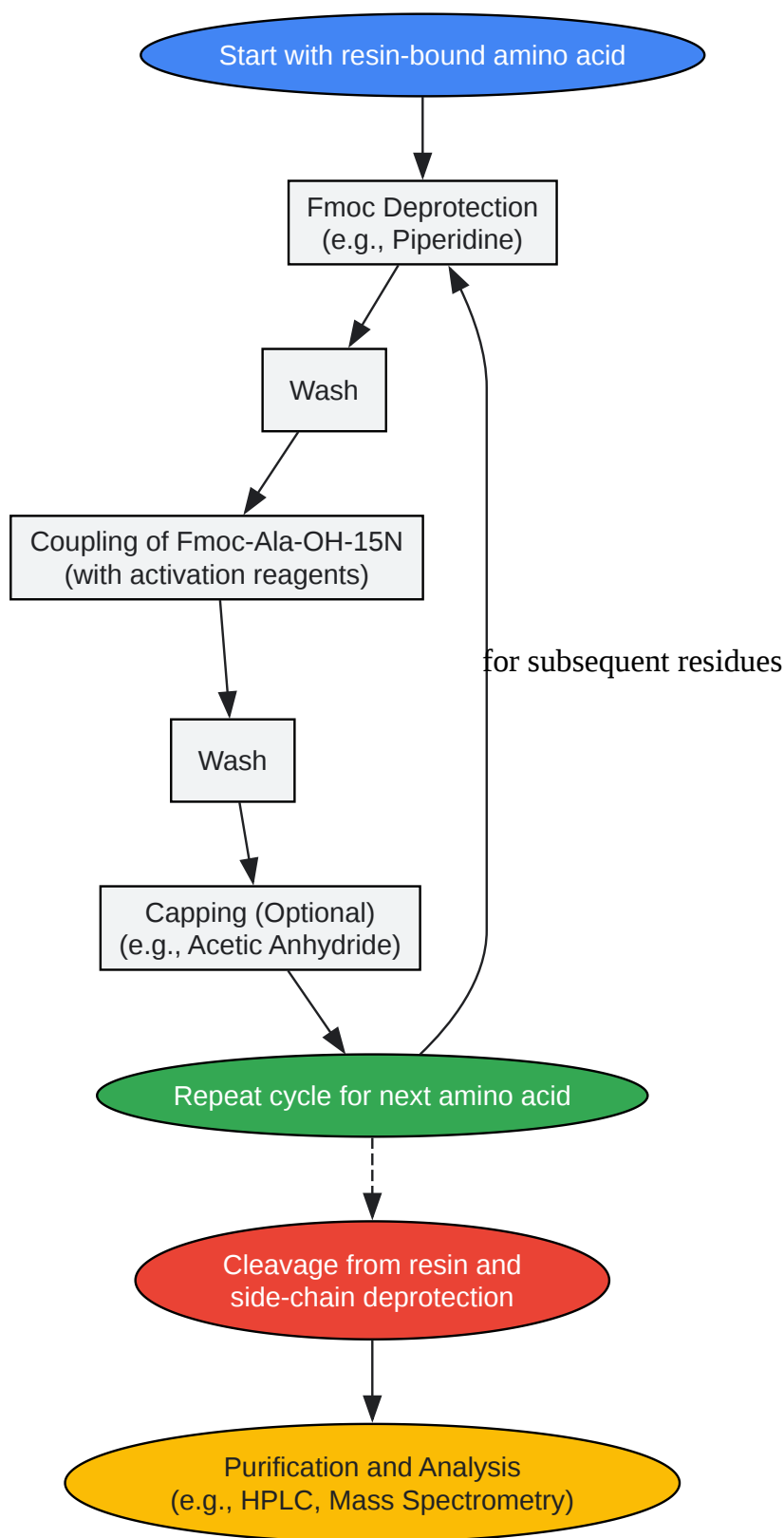
Applications in Research

Fmoc-Ala-OH-15N is a valuable tool in several areas of scientific research, primarily due to its isotopic label.

Solid-Phase Peptide Synthesis (SPPS)

The most common application of **Fmoc-Ala-OH-15N** is as a building block in SPPS. The Fmoc protecting group is base-labile, allowing for its removal under mild conditions that do not affect the peptide-resin linkage or acid-labile side-chain protecting groups. This enables the specific incorporation of a ^{15}N -labeled alanine residue at any desired position within a peptide sequence.

The general workflow for incorporating **Fmoc-Ala-OH-15N** into a peptide sequence via SPPS is illustrated below.



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References

- 1. Buy Fmoc-Ala-OH-15N | 117398-49-9 [smolecule.com]
- 2. Fmoc-Ala-OH-15N | lookchem [lookchem.com]
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